

Essential Safety and Logistics for Handling 3-Amino-4(3H)-quinazolinone

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Compound of Interest

Compound Name: 3-Amino-4(3H)-quinazolinone

Cat. No.: B084453

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **3-Amino-4(3H)-quinazolinone**, including operational and disposal plans.

Chemical Identifier:

Compound Name	3-Amino-4(3H)-quinazolinone
CAS Number	14663-46-8
Molecular Formula	C ₈ H ₇ N ₃ O
Molecular Weight	161.16 g/mol

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with **3-Amino-4(3H)-quinazolinone** are skin and eye irritation. [1] Ingestion may also be harmful.[1] Adherence to proper PPE protocols is critical to mitigate exposure risks.

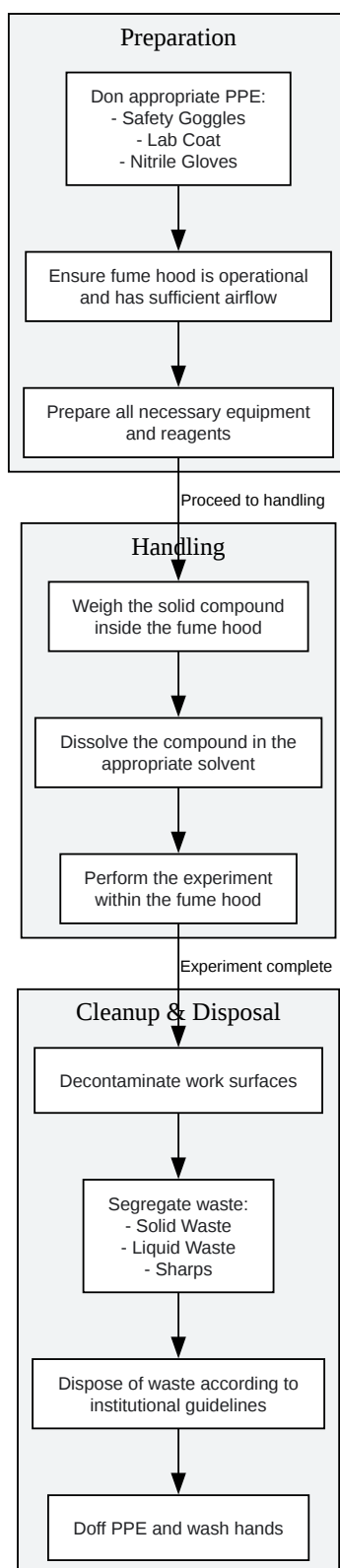
Recommended Personal Protective Equipment:

Protection Type	Recommended Equipment	Justification
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be necessary where splashing is a risk.	Prevents eye irritation from dust particles or splashes.[2][3]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber).[2] A lab coat or impervious gown should be worn to prevent skin contact.[2]	Avoids direct skin contact, which can cause irritation.[1][2]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood is required to avoid dust inhalation.[2][3] If exposure limits are exceeded, a full-face respirator may be necessary.[2]	Minimizes inhalation of dust particles.
Hand Protection	Handle with gloves that have been inspected prior to use. Wash and dry hands thoroughly after handling.[2]	Ensures glove integrity and proper hygiene to prevent accidental exposure.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **3-Amino-4(3H)-quinazolinone** in a laboratory setting is crucial for safety and to maintain the integrity of the experiment.

Experimental Workflow:



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Caption: Workflow for Safe Handling of **3-Amino-4(3H)-quinazolinone**.

Experimental Protocol:

- Preparation:
 - Put on all required PPE, including safety goggles, a lab coat, and nitrile gloves.
 - Verify that the chemical fume hood is functioning correctly with adequate airflow.
 - Assemble all necessary glassware, solvents, and other reagents within the fume hood.
- Handling:
 - Handle the solid compound exclusively within the fume hood to prevent the formation and inhalation of dust.^{[1][2]}
 - Carefully weigh the desired amount of **3-Amino-4(3H)-quinazolinone**.
 - If the experimental procedure requires a solution, slowly add the solvent to the solid to minimize splashing.
- Experimental Procedure:
 - Conduct all steps of the experiment within the confines of the fume hood.
 - Avoid direct contact with the substance.^[2]

Disposal Plan

Proper disposal of **3-Amino-4(3H)-quinazolinone** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal Guidelines:

Waste Type	Disposal Procedure
Unused Solid Compound	Dispose of as hazardous chemical waste in a clearly labeled, sealed container. The material can be sent to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing.[2]
Contaminated Labware	Glassware should be decontaminated by rinsing with an appropriate solvent. The rinsate should be collected as hazardous liquid waste. Disposable items (e.g., pipette tips, weighing boats) should be placed in a designated solid waste container.
Contaminated PPE	Used gloves, lab coats, and other disposable PPE should be collected in a designated hazardous waste container.
Liquid Waste	Solutions containing 3-Amino-4(3H)-quinazolinone should be collected in a labeled, sealed container for hazardous liquid waste. Do not discharge to sewer systems.[2]

Always adhere to your institution's specific waste disposal protocols and local regulations. If you have any doubts, consult your institution's Environmental Health and Safety (EHS) department.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 3-Amino-4(3H)-quinazolinone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084453#personal-protective-equipment-for-handling-3-amino-4-3h-quinazolinone]

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